

# AF488 NHS Ester: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: AF488 NHS ester

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This technical guide provides an in-depth overview of the chemical and spectral properties of Alexa Fluor™ 488 (AF488) NHS ester, a widely used amine-reactive fluorescent dye. Tailored for researchers, scientists, and drug development professionals, this document details the dye's molecular characteristics, reactivity, and practical applications in bioconjugation, complete with experimental protocols and visual diagrams to facilitate understanding and implementation in the laboratory.

## Core Chemical and Physical Properties

**AF488 NHS ester** is a bright, photostable, and highly water-soluble green fluorescent dye.<sup>[1]</sup> Its core structure is based on a sulfonated rhodamine, which contributes to its reduced tendency for aggregation when conjugated to biomolecules.<sup>[2]</sup> The N-hydroxysuccinimidyl (NHS) ester functional group makes it highly reactive towards primary amines, enabling covalent labeling of proteins, antibodies, and other biomolecules.<sup>[3][4]</sup>

A notable point of clarification is the reported molecular weight of **AF488 NHS ester**. Discrepancies in literature values often arise from the specific salt form of the compound. The molecular weight is approximately 643.4 g/mol for the free acid form, while it can be higher (around 732.74 g/mol or 833.93 g/mol) for various salt forms (e.g., with counter-ions like lithium or other cations).<sup>[5]</sup> For precise experimental calculations, it is crucial to refer to the specific information provided by the supplier.

Table 1: Chemical and Physical Properties of **AF488 NHS Ester**

Property	Value	Reference(s)
Molecular Formula	C <sub>25</sub> H <sub>17</sub> N <sub>3</sub> O <sub>13</sub> S <sub>2</sub> (free acid)	
Molecular Weight	~643.4 g/mol (free acid)	
Appearance	Solid red/orange	
Solubility	Good in Water, DMSO, DMF	
Storage Conditions	Store at -20°C, protected from light and moisture	

## Spectral Characteristics

The excellent photophysical properties of AF488 make it a popular choice for various fluorescence-based applications. It is optimally excited by the 488 nm argon-ion laser line.

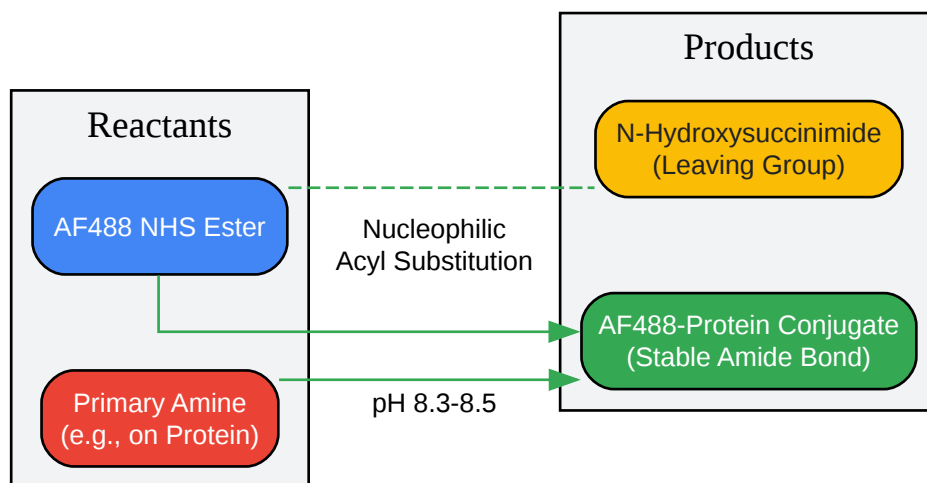
Table 2: Spectral Properties of AF488 Conjugates

Property	Value	Reference(s)
Excitation Maximum ( $\lambda_{ex}$ )	~494-499 nm	
Emission Maximum ( $\lambda_{em}$ )	~517-520 nm	
Molar Extinction Coefficient ( $\epsilon$ )	~73,000 cm <sup>-1</sup> M <sup>-1</sup>	
Fluorescence Quantum Yield ( $\Phi$ )	~0.92	
pH Insensitivity Range	4 - 10	

## Reactivity and Mechanism of Conjugation

The NHS ester of AF488 reacts efficiently with primary amino groups (-NH<sub>2</sub>), such as those on the side chain of lysine residues and the N-terminus of proteins, to form a stable amide bond. This reaction, a nucleophilic acyl substitution, proceeds optimally at a slightly alkaline pH of

8.3-8.5. At this pH, the primary amines are deprotonated and thus more nucleophilic, facilitating the attack on the electrophilic carbonyl carbon of the NHS ester. N-hydroxysuccinimide is released as a byproduct.



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**Figure 1.** Reaction of **AF488 NHS ester** with a primary amine.

## Experimental Protocol: Antibody Labeling with AF488 NHS Ester

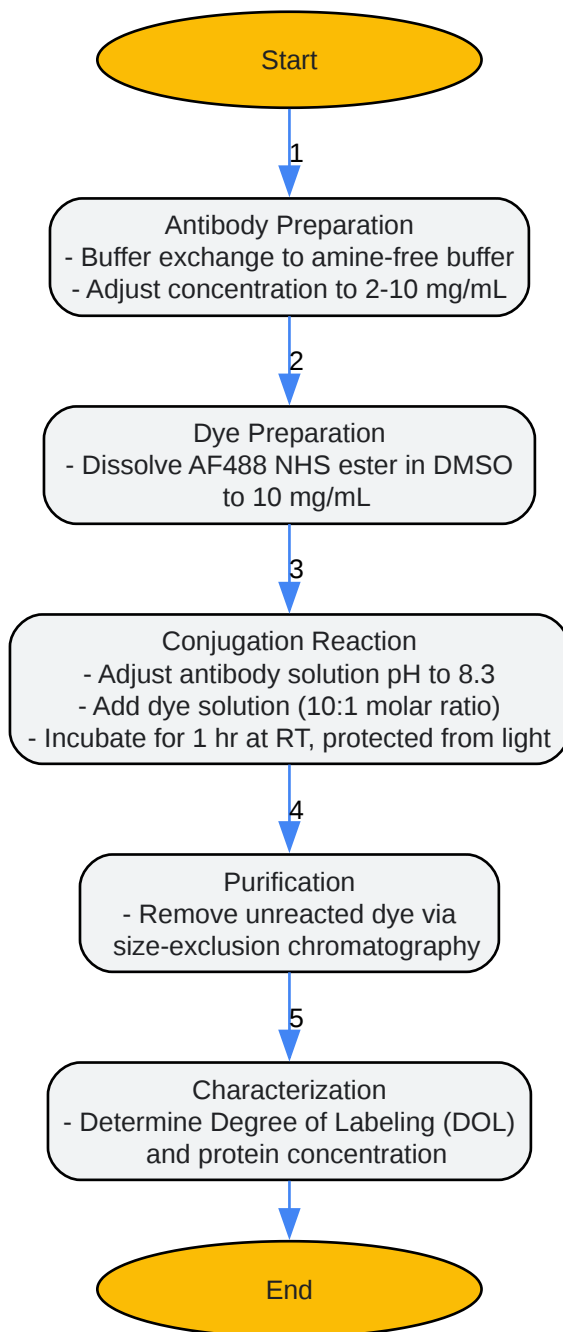
This protocol provides a general procedure for the covalent labeling of an IgG antibody with **AF488 NHS ester**.

### Materials

- IgG antibody (in amine-free buffer, e.g., PBS)
- **AF488 NHS ester**
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- 1 M Sodium bicarbonate buffer (pH 8.3)
- Purification resin (e.g., Sephadex G-25) or desalting column

- Phosphate-buffered saline (PBS), pH 7.2-7.4

## Procedure



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